

Introduction: Understanding the Quinone Moiety in Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2,5-Dihydroxynaphthalene-1,4-dione
CAS No.:	4923-55-1
Cat. No.:	B1212935

[Get Quote](#)

2,5-Dihydroxynaphthalene-1,4-dione is a member of the naphthoquinone family, a class of organic compounds characterized by a naphthalene ring system with two ketone groups.[1] Naphthoquinones are of significant interest to researchers in drug development and materials science due to their diverse biological activities, which include antibacterial, antifungal, antiviral, and antineoplastic properties.[1][2] This activity is intrinsically linked to their redox properties and their ability to generate reactive oxygen species (ROS).[3] However, the very reactivity that makes these compounds promising candidates for therapeutic development also necessitates a thorough understanding of their potential hazards and dictates stringent safety and handling protocols.

This guide provides a comprehensive overview of the safety considerations and handling procedures for **2,5-Dihydroxynaphthalene-1,4-dione** (CAS No. 4923-55-1), synthesized from authoritative safety data sheets and toxicological databases. While specific data for this particular isomer can be limited, a conservative approach based on the known hazards of closely related dihydroxynaphthoquinone isomers and 1,4-naphthoquinone itself is employed to establish a robust framework for ensuring laboratory safety.

Section 1: Chemical and Physical Properties

A foundational aspect of safe handling is understanding the substance's physical characteristics. These properties influence its potential for airborne dispersal, its solubility in laboratory solvents, and its stability.

Property	Value	Source(s)
CAS Number	4923-55-1	[4]
Molecular Formula	C ₁₀ H ₆ O ₄	[5][6]
Molecular Weight	190.15 g/mol	[5][6]
Synonyms	2,5-dihydroxy-1,4-dihydronaphthalene-1,4-dione	[4]
Appearance	Typically a solid powder (e.g., brown solid for related isomers)	[7]
Solubility	Generally insoluble or slightly soluble in water; more soluble in polar organic solvents.	[8][9]

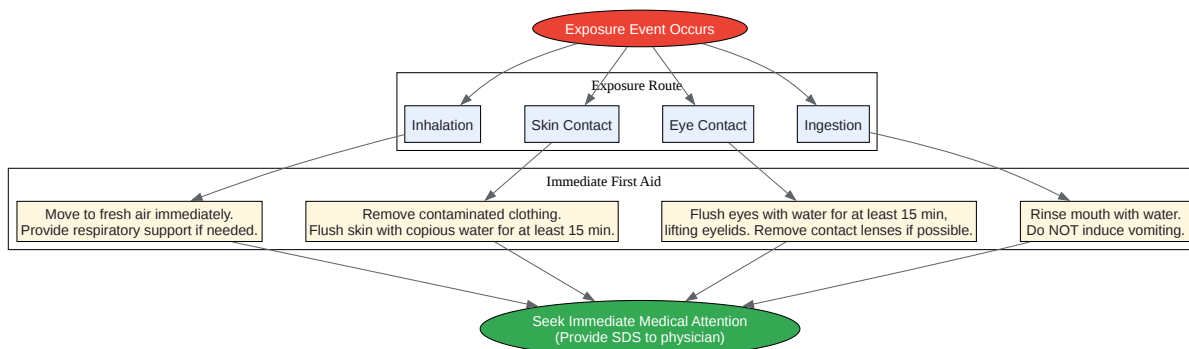
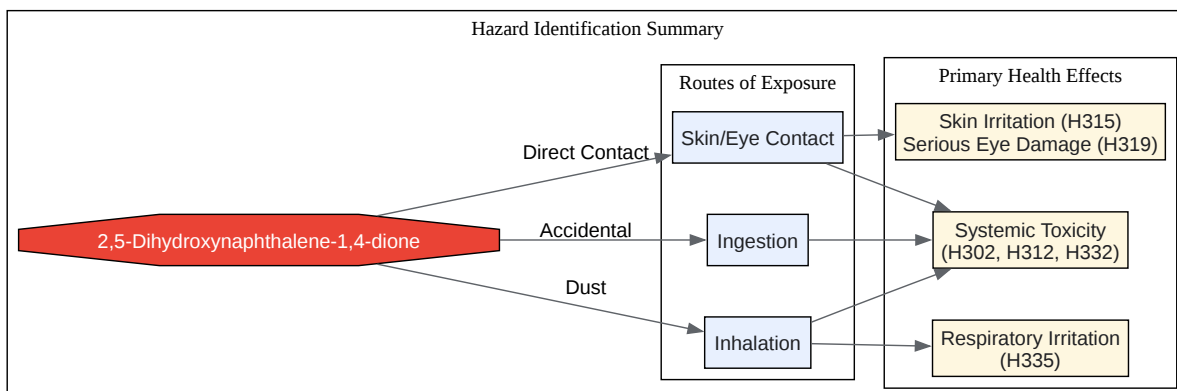
Section 2: Hazard Identification and Toxicological Profile

2,5-Dihydroxynaphthalene-1,4-dione and related naphthoquinones are classified as hazardous substances. The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.[10] The following table summarizes the GHS hazard classifications based on data for closely related naphthoquinone compounds.

Hazard Class	GHS Hazard Statement	Rationale and Field Insights	Source(s)
Acute Toxicity, Oral	H302: Harmful if swallowed	Quinone structures can interfere with biological processes, leading to systemic toxicity upon ingestion.	[2][5]
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Dermal absorption is a significant risk, necessitating the use of appropriate protective gloves.	[2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled	As a fine powder, the compound can be easily aerosolized. Inhalation can cause severe respiratory tract irritation.	[2][5]
Skin Corrosion/Irritation	H315: Causes skin irritation	Direct contact can lead to local inflammation, redness, and discomfort. Prolonged contact may cause more severe damage.	[2]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	The particulate nature and chemical reactivity pose a significant risk to the eyes, potentially causing severe and lasting damage.	[2][5]

Respiratory Irritation	H335: May cause respiratory irritation	Inhalation of dust can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.	[2]
Aquatic Hazard	H411/H412: Toxic/Harmful to aquatic life with long lasting effects	Naphthoquinones can be toxic to aquatic organisms and may persist in the environment. Proper disposal is critical to prevent environmental contamination.	[8][11][12][11]

Causality of Hazards: The toxicity of naphthoquinones is linked to their ability to undergo redox cycling. In a biological system, they can be reduced to semiquinones, which then react with molecular oxygen to regenerate the parent quinone and produce superoxide radicals. This cycle generates significant oxidative stress, leading to lipid peroxidation, DNA damage, and disruption of cellular functions, which manifests as the observed toxicities.[13]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1,4-Naphthoquinone - Wikipedia \[en.wikipedia.org\]](#)
- [2. Naphthazarin | C10H6O4 | CID 10141 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. The Effect of Naphthazarin on the Growth, Electrogenicity, Oxidative Stress, and Microtubule Array in Z. mays Coleoptile Cells Treated With IAA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. cas 4923-55-1| where to buy 2,5-Dihydroxynaphthalene-1,4-dione \[chemenu.com\]](#)
- [5. chemscene.com \[chemscene.com\]](#)
- [6. GSRS \[precision.fda.gov\]](#)
- [7. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. Naphthazarin - Wikipedia \[en.wikipedia.org\]](#)
- [10. First Aid Procedures For Chemical Hazards - Workplace Material Handling & Safety \[workplacepub.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [12. 1,4-Dithiane-2,5-diol | C4H8O2S2 | CID 98330 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Introduction: Understanding the Quinone Moiety in Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1212935/docs#introduction-understanding-the-quinone-moiety-in-research\]](https://www.benchchem.com/product/b1212935/docs#introduction-understanding-the-quinone-moiety-in-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)